

# Rehmaionoside B pharmacological comparison similar compounds

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## Compound Focus: Rehmaionoside B

CAS No.: 104056-83-9

Cat. No.: S640531

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## Chemical Profile and Class Similarities

**Rehmaionoside B** is an ionone glycoside found in *Rehmannia glutinosa* [1]. The table below summarizes its key characteristics and similar compounds:

Compound Name	Chemical Class	Molecular Formula (if provided)	Key Identifying Information
Rehmaionoside B	Ionone glycoside	C19H34O8 [1]	Isomer of Rehmaionoside A [1].
Rehmaionoside A	Ionone glycoside	C19H34O8 [1]	An important discriminator between dried and processed <i>Rehmannia</i> root; isomer of Rehmaionoside B [1] [2].
Oxyrehmaionoside B	Scutellarein compound	C19H34O9 [1]	Fragmentation pattern is similar to scutellarein A/B [1].

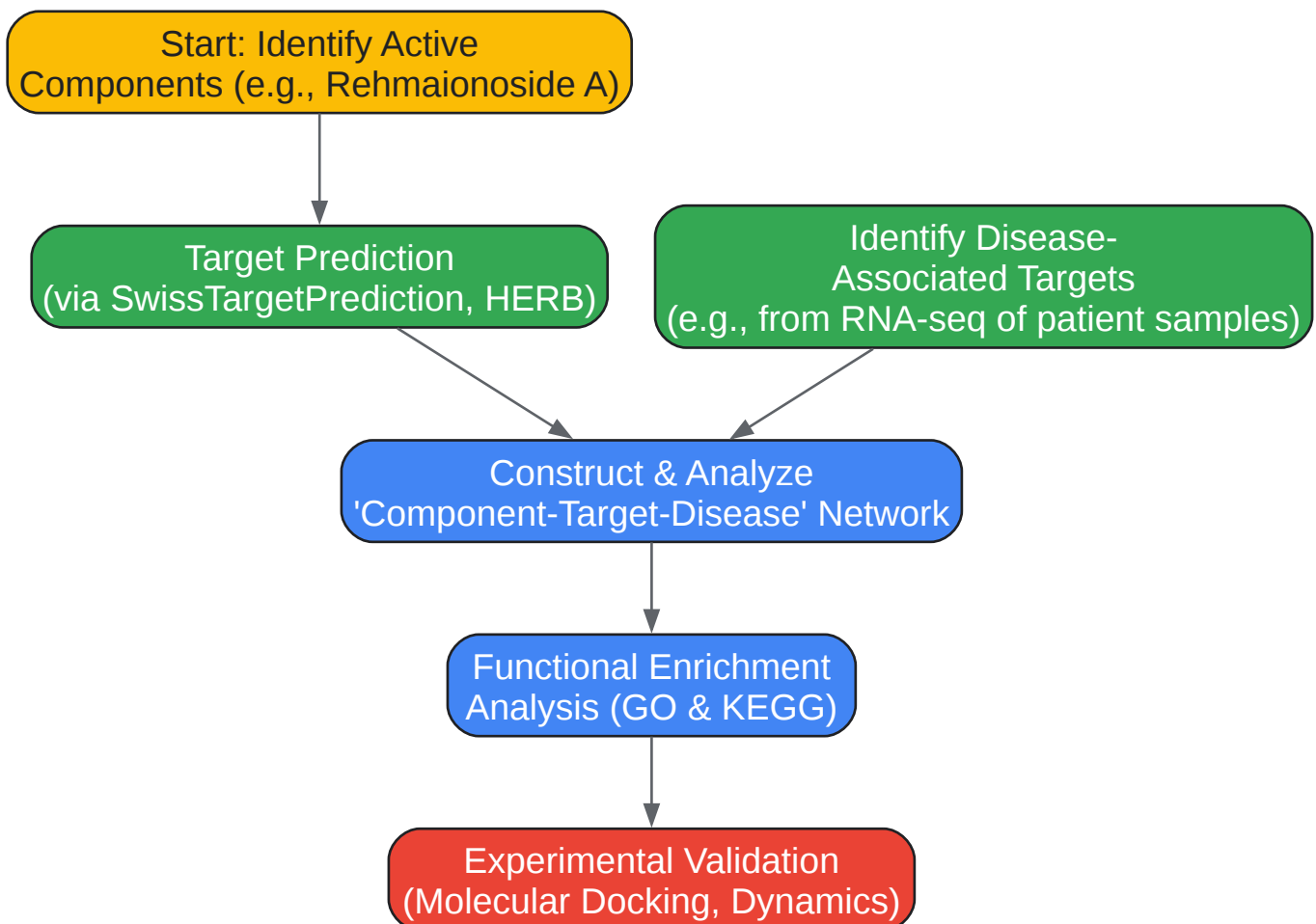
Chemical analysis shows that the complexity of processing *Rehmannia glutinosa* root significantly alters its chemical profile. With more intensive processing (e.g., multiple cycles of steaming and drying), the types of

glycoside compounds, including ionone glycosides like **Rehmaionoside B**, tend to decrease [1].

## Reported Pharmacological Mechanisms

While direct comparative pharmacological data is scarce, network pharmacology studies suggest how Rehmaionoside compounds may function.

A study on sepsis treatment identified **Rehmaionoside A** as a key active component of *Rehmannia glutinosa*. The research predicted its interaction with the target **ADAM17** (A Disintegrin And Metalloproteinase 17) through molecular docking, suggesting a potential role in modulating the immune response in sepsis [3]. The following diagram illustrates the integrated workflow used in such studies to connect herbal compounds with disease mechanisms:



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## References

1. Analysis of Differences in the Chemical Composition ... [pmc.ncbi.nlm.nih.gov]
2. Chemical comparison of dried rehmannia root and ... [sciencedirect.com]
3. Exploring the potential mechanisms of Rehmannia glutinosa ... [pmc.ncbi.nlm.nih.gov]

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